

Crystalline Dilithium Terephthalate (): XRD Pattern Analysis & Comparative Performance Guide

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Compound of Interest

Compound Name: *Terephthalic acid, lithium salt*

CAS No.: 28313-49-7

Cat. No.: B12657805

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Executive Summary

Dilithium terephthalate (

, abbreviated as

or

) represents a critical intersection between organic solid-state chemistry and advanced energy storage.[1] As a redox-active organic salt, it has emerged as a safer, sustainable alternative to inorganic anodes (like graphite) in Li-ion batteries due to its operating potential of ~0.8 V vs.

, which mitigates dendrite formation. In pharmaceutical and hydrometallurgical contexts,

serves as a pivotal intermediate for high-purity lithium recovery and a potential solid-state lithium source.

This guide provides a rigorous analysis of the

crystal structure via X-ray Diffraction (XRD), establishing a self-validating protocol for phase identification. We compare its physicochemical and electrochemical performance against industry standards: Graphite (battery anode) and Lithium Carbonate (pharmaceutical precursor).

Crystal Structure Fundamentals

To accurately analyze the XRD pattern of

, one must first understand its crystallographic definition. Unlike its precursors,

forms a distinct layered structure where lithium ions coordinate between sheets of terephthalate anions, facilitating ion transport.

Crystallographic Parameters

According to the seminal structural resolution by Kaduk (2000), anhydrous dilithium terephthalate crystallizes in the monoclinic system.

Table 1: Crystallographic Data for

(Standard Phase)

Parameter	Value	Mechanistic Insight
Formula		Stoichiometric 1:1 salt of Terephthalic Acid and LiOH.
Crystal System	Monoclinic	Low symmetry contributes to complex peak splitting in XRD.
Space Group	(No. [1] 14)	Centrosymmetric; dictates systematic absences in the diffraction pattern.
Lattice	Å	Defines the interlayer spacing critical for Li-ion intercalation.
Lattice	Å	Short axis; relates to -stacking distance of aromatic rings.
Lattice	Å	
Angle		Slight monoclinic distortion.
Z	2	Two formula units per unit cell.

“

Expert Note: The

space group implies that reflections

are only visible when

and

when

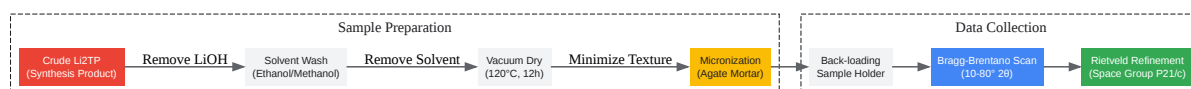
. The appearance of forbidden reflections often indicates symmetry-breaking defects or phase impurities (e.g., unreacted

).

Experimental Protocol: XRD Analysis

This protocol is designed to ensure reproducibility and minimize preferred orientation, a common issue with the plate-like morphology of terephthalate salts.

Sample Preparation Workflow



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Figure 1: Standardized XRD workflow for organic salt analysis. The back-loading technique is critical to reduce preferred orientation effects common in layered organic salts.

Instrument Parameters

- Radiation: Cu K

(

Å) or Mo K

(preferred for minimizing absorption, though Cu is standard).

- Scan Range:

(Low angle data is crucial for organic unit cells).

- Step Size:

.

- Divergence Slit: Fixed (

) or Automatic (to maintain constant irradiated volume).

Pattern Interpretation & Phase Identification[2]

A "fingerprint" match is insufficient for high-stakes applications. You must validate the phase purity by checking for specific impurity markers.

Diagnostic Peaks

The XRD pattern of pure

is characterized by strong low-angle reflections due to the large d-spacings of the organic framework.

- Primary Reflection (

): $\sim 10.6^\circ$

(Cu K

). This peak corresponds to the spacing between the terephthalate layers.

- Secondary Reflection: $\sim 18\text{-}20^\circ$ range.

- Differentiation:
 - vs. Terephthalic Acid (TPA): TPA has a distinct intense peak at $\sim 17.4^\circ$. The absence of this peak confirms complete neutralization.
 - vs. Lithium Carbonate (Li_2CO_3): (impurity from air exposure) shows a sharp, intense peak at 31.7° (110) and 30.6° (002). Any peak in this region indicates surface carbonation.

Comparative Analysis: vs. Alternatives

The following table contrasts

with its primary functional alternatives in battery and pharma sectors.

Table 2: Comparative Performance Matrix

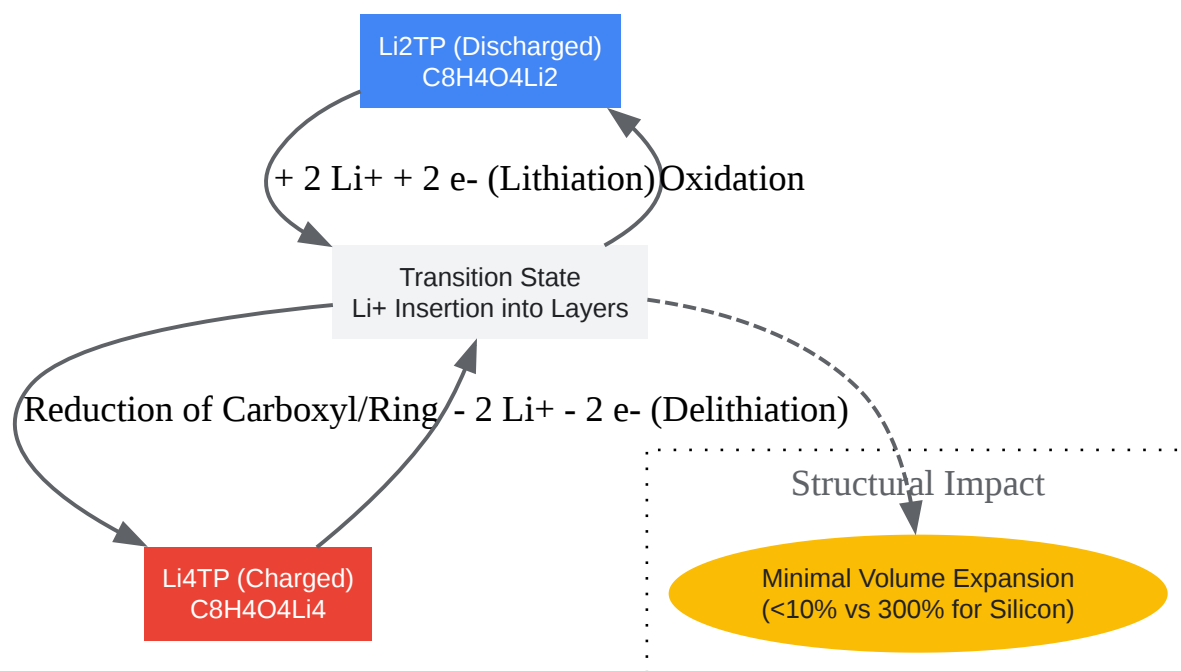
Metric	Dilithium Terephthalate ()	Graphite (Battery Std.)	Lithium Carbonate (Pharma Std.)
Crystal Structure	Layered Monoclinic ()	Layered Hexagonal ()	Monoclinic ()
Primary Application	Organic Anode / Li-Recovery	Li-ion Anode	Bipolar Drug / Precursor
Theoretical Capacity	~301 mAh/g (2 Li uptake)	372 mAh/g ()	N/A (Non-redox active)
Operating Voltage	~0.8 V vs.	~0.1 V vs.	N/A
Safety Profile	High: No Li-plating (dendrite free)	Moderate: Risk of plating at high rates	High: Stable salt
Solubility (Water)	Moderate (Precipitates from conc. [1] [2] [3] LiOH)	Insoluble	Low (~1.3 g/100mL)
XRD Marker	Low angle peaks (<15°)	Sharp peak at 26.5° (002)	Sharp peak at 31.7°

Mechanism of Action & Performance

Electrochemical Mechanism (Battery Context)

In a battery,

operates via a "rocking-chair" mechanism where lithium ions reversibly bind to the carboxylate groups and the aromatic ring.



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Figure 2: Redox mechanism of

. The structural stability during the Li⁺ insertion/extraction cycle (minimal volume expansion) is a key advantage verified by in-situ XRD, which shows reversible peak shifting rather than phase decomposition.

Pharmaceutical Relevance

While primarily an anode material,

is investigated in drug development as a co-crystal former or alternative lithium salt.

- Solubility Advantage: Organic lithium salts often exhibit different bioavailability profiles compared to inorganic carbonates.
- Purity Verification: The XRD protocol defined in Section 3 is identical for pharma-grade QC to ensure no unreacted terephthalic acid (irritant) remains.

Conclusion

Dilithium terephthalate is a versatile crystalline material. Its XRD pattern, defined by the

space group and distinct low-angle reflections, serves as the primary fingerprint for quality control in both battery electrode fabrication and pharmaceutical synthesis.

- For Battery Researchers: Focus on the intensity of the

peak to quantify crystallinity, which directly correlates to cycle life.
- For Pharma Professionals: Use the

(TPA) and

(

) regions as "exclusion zones" to validate purity.

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